

Essential Safety and Logistics for Handling Dolutegravir-d5

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Compound of Interest

Compound Name: Dolutegravir-d5

Cat. No.: B10788533

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Dolutegravir-d5**, a deuterated analog of the potent HIV integrase inhibitor, Dolutegravir.

Operational Plan: Handling Dolutegravir-d5

While the Safety Data Sheet (SDS) for **Dolutegravir-d5** indicates it is not classified as a hazardous substance, the parent compound, Dolutegravir, is categorized as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1][2]. Therefore, a conservative approach to handling, aligning with precautions for the active compound, is recommended to minimize any potential risk.

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood or other ventilated enclosure is recommended to avoid the formation and inhalation of dust and aerosols[1].
- Ensure an eyewash station and safety shower are readily accessible[1].

Personal Protective Equipment (PPE):

PPE Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact. Gloves must be inspected before use and disposed of properly after handling[3].
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles[1].
Body Protection	Laboratory coat or impervious clothing	To prevent contamination of personal clothing[1].
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Recommended when handling powders outside of a ventilated enclosure to prevent inhalation of dust[1][3].

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. The work area within the ventilated enclosure should be clean and uncluttered.
- **Weighing and Aliquoting:** Conduct all weighing and aliquoting of the powdered compound within a chemical fume hood or a balance enclosure to contain any airborne particles.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- **General Hygiene:** Avoid eating, drinking, or smoking in the laboratory area[1]. Wash hands thoroughly after handling the compound, even if gloves were worn[1][3]. Avoid contact with skin, eyes, and clothing[4].

Disposal Plan

Proper disposal is critical to prevent environmental contamination, given that Dolutegravir is very toxic to aquatic life[1][2][4].

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **Dolutegravir-d5**, including empty vials, contaminated gloves, and weighing papers, in a clearly labeled, sealed container.
- Liquid Waste: Collect any solutions containing **Dolutegravir-d5** in a separate, labeled, and sealed waste container.

Disposal Method:

- Dispose of all waste containing **Dolutegravir-d5** through a licensed hazardous waste disposal company. Do not dispose of it in the regular trash or pour it down the drain[1].
- Follow all local, state, and federal regulations for hazardous waste disposal.

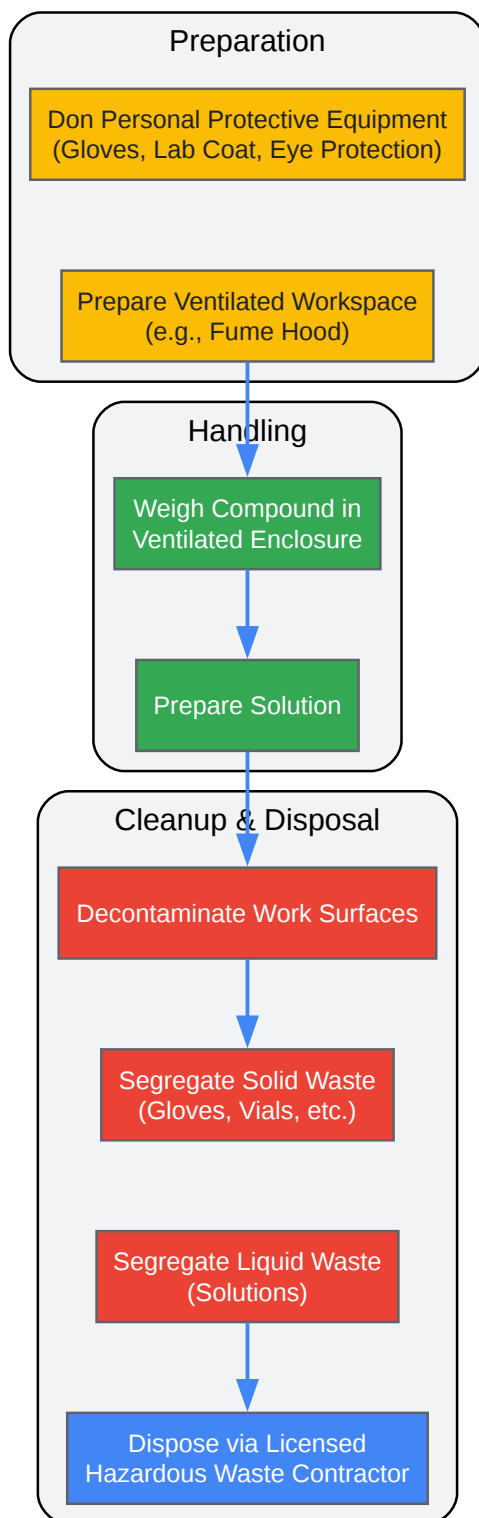
For unused or expired medicine in a non-laboratory setting, the FDA recommends removing the drugs from their original containers, mixing them with an unappealing substance like dirt or used coffee grounds, placing the mixture in a sealed plastic bag, and then throwing it in the household trash[5]. However, for a research laboratory setting, professional hazardous waste disposal is the appropriate method.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₄ D ₅ F ₂ N ₃ O ₅	[6]
Molecular Weight	424.4 g/mol	[6]
Appearance	Solid	[7]
Solubility	DMF: 5 mg/mL, DMSO: 2.5 mg/mL, Ethanol: Slightly Soluble	[8]
Storage Temperature	-20°C	[1][7]

Experimental Workflow

Safe Handling and Disposal Workflow for Dolutegravir-d5

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Dolutegravir-d5**.

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